

An In-depth Technical Guide to the Stability and Decomposition of Aluminium Iodide

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Compound of Interest

Compound Name: Aluminium iodide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and decomposition of **aluminium iodide** (AlI_3). It covers the compound's core physicochemical properties, its behavior under various conditions, and detailed experimental protocols for its synthesis and analysis. This document is intended to be a valuable resource for professionals working in research, chemical synthesis, and drug development who may utilize or encounter this versatile and reactive compound.

Physicochemical Properties of Aluminium Iodide

Aluminium iodide is a white or yellowish solid that exists in both anhydrous (AlI_3) and hexahydrate ($\text{AlI}_3 \cdot 6\text{H}_2\text{O}$) forms.^{[1][2]} The anhydrous form is a strong Lewis acid and is highly reactive, particularly with atmospheric moisture.^[1] In the solid state, it exists as a dimer, Al_2I_6 , similar to aluminium bromide.^{[2][3]}

Quantitative Data Summary

The key physicochemical properties of anhydrous and hexahydrate **aluminium iodide** are summarized in the tables below for easy comparison.

Table 1: Physical and Chemical Properties of **Aluminium Iodide**

Property	Anhydrous Aluminium Iodide (AlI ₃)	Aluminium Iodide Hexahydrate (AlI ₃ ·6H ₂ O)
Molar Mass	407.69 g/mol [3]	515.786 g/mol [1]
Appearance	White to yellowish-brown powder/lumps[1][4]	Yellowish solid[1]
Density	3.98 g/cm ³ [2][3]	2.63 g/cm ³ [1]
Melting Point	189.4 °C - 191 °C[2][4]	185 °C (decomposes)[1]
Boiling Point	360 °C - 382 °C (sublimes)[1][2][4]	Not applicable
Vapor Pressure	1 mm Hg at 178 °C[4]	Not applicable
Solubility	Soluble in water (with reaction), ethanol, diethyl ether, carbon disulfide, pyridine, and sulfur dioxide.[2][3]	Soluble in water, alcohol, and ether.[5]

Table 2: Thermodynamic Properties of Anhydrous **Aluminium Iodide** (AlI₃)

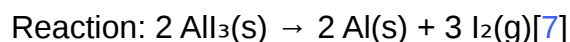
Property	Value
Standard Enthalpy of Formation ($\Delta_f H^\circ_{298}$)	-302.9 kJ/mol[1]
Standard Molar Entropy (S°_{298})	195.9 J/(mol·K)[1]
Specific Heat Capacity (C)	98.7 J/(mol·K)[6]

Stability and Decomposition Pathways

Anhydrous **aluminium iodide** is a thermodynamically stable compound at room temperature in an inert atmosphere but is highly susceptible to decomposition under various conditions. Its stability is primarily compromised by exposure to moisture, air (oxygen), and elevated temperatures.

Thermal Stability and Decomposition

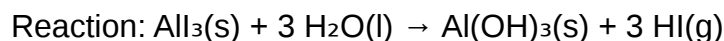
When heated, anhydrous **aluminium iodide** sublimes at approximately 382 °C.[1] At higher temperatures, it decomposes into its constituent elements: aluminium and iodine.[7]



While specific quantitative data from thermogravimetric analysis (TGA) or differential scanning calorimetry (DSC) for anhydrous **aluminium iodide** is not readily available in the reviewed literature, its known melting and sublimation points suggest that decomposition will occur at temperatures exceeding its sublimation point. The hexahydrate form is less thermally stable, decomposing at its melting point of 185 °C.[1]

Decomposition by Hydrolysis

Anhydrous **aluminium iodide** reacts violently and exothermically with water, including atmospheric moisture, in a process known as hydrolysis.[4][8] This reaction produces corrosive fumes of hydrogen iodide (HI) and a precipitate of aluminium hydroxide ($\text{Al}(\text{OH})_3$).[8][9]



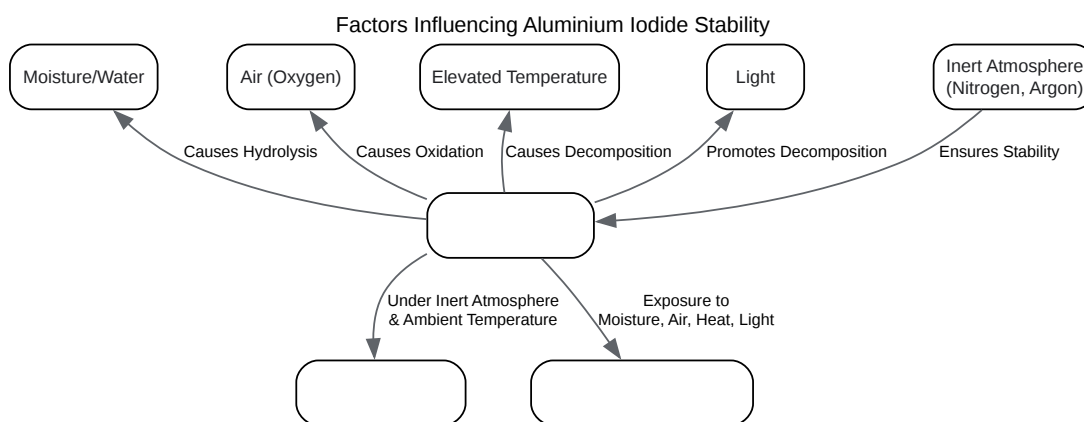
The resulting aqueous solution is acidic due to the formation of hydroiodic acid from the dissolution of hydrogen iodide gas in water.[10]

Photochemical and Oxidative Decomposition

Aluminium iodide is sensitive to light and air.[4] In the presence of oxygen and light, it can decompose, leading to the formation of aluminium oxide and the liberation of elemental iodine, which can be observed by the appearance of a violet color. Due to its reactivity, anhydrous **aluminium iodide** must be stored in airtight, light-protected containers under an inert atmosphere.[1]

Logical and Reaction Pathways

The following diagrams illustrate the key relationships and transformations of **aluminium iodide**.



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Caption: Logical relationships affecting AlI_3 stability.

Caption: Synthesis and decomposition pathways of AlI_3 .

Experimental Protocols

Handling and working with anhydrous **aluminium iodide** requires stringent air-sensitive techniques due to its reactivity.^{[11][12]}

Synthesis of Anhydrous Aluminium Iodide in an Inert Solvent

This protocol describes a controlled method for synthesizing AlI_3 by refluxing aluminium and iodine in an inert solvent.^[1]

Materials:

- Aluminium granules or powder

- Elemental iodine
- Anhydrous carbon tetrachloride (or other suitable inert solvent)
- Schlenk flask and condenser
- Inert gas supply (Nitrogen or Argon)
- Heating mantle

Procedure:

- Set up a Schlenk flask with a reflux condenser under a positive pressure of inert gas.
- To the flask, add aluminium granules and elemental iodine in a stoichiometric ratio (2 moles of Al to 3 moles of I₂).
- Add anhydrous carbon tetrachloride to the flask to act as a solvent.
- Heat the mixture to reflux with constant stirring. Continue refluxing until the characteristic purple color of iodine has disappeared, indicating the completion of the reaction.
- Allow the mixture to cool to room temperature. The resulting solution contains **aluminium iodide**.

Purification by Vacuum Sublimation

Crude **aluminium iodide** can be purified by vacuum sublimation to obtain a high-purity product.^[1]

Materials:

- Crude anhydrous **aluminium iodide**
- Sublimation apparatus with a cold finger
- Vacuum pump
- Heating source (e.g., oil bath)

- Coolant for the cold finger (e.g., circulating water)

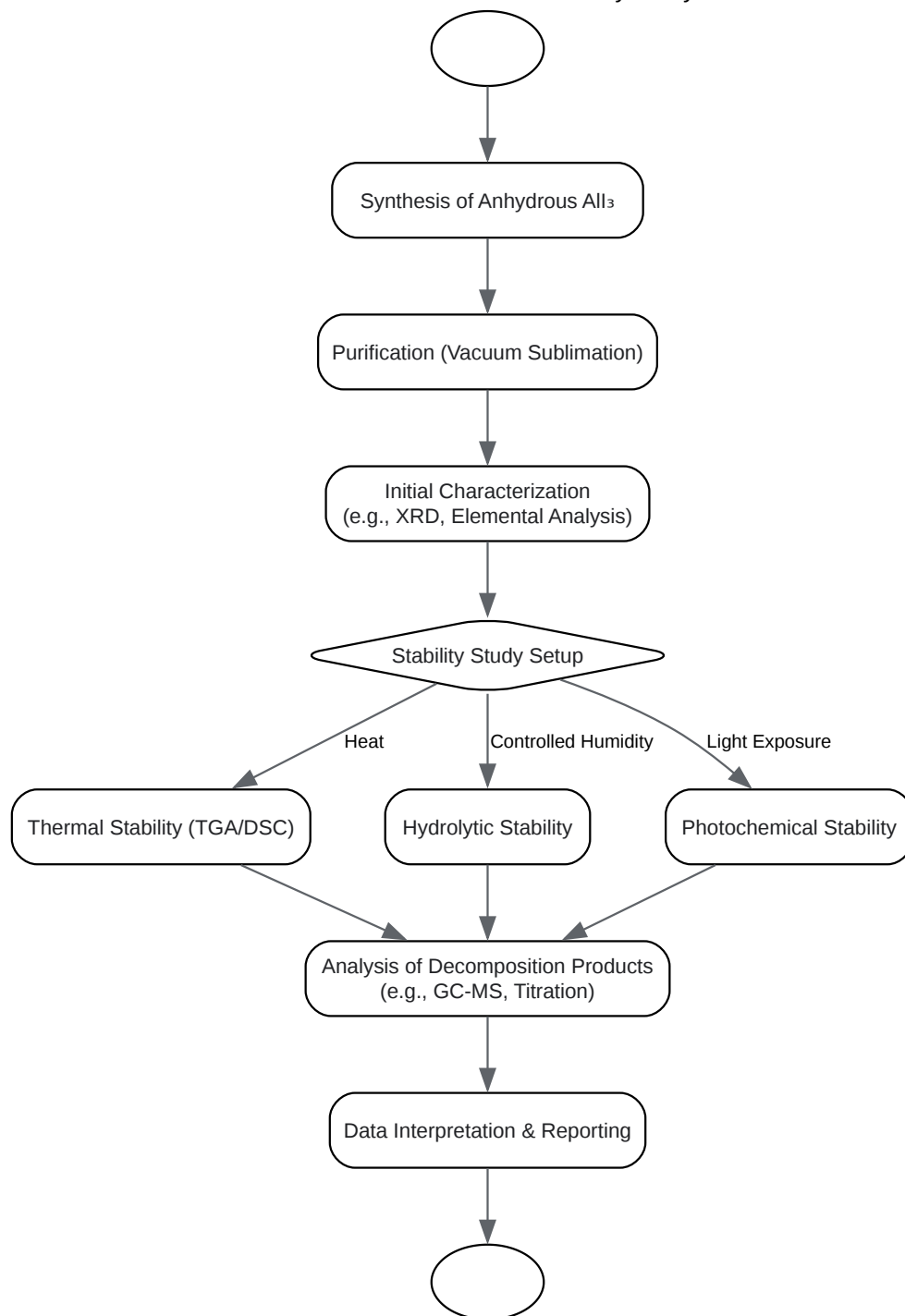
Procedure:

- Place the crude AlI_3 in the bottom of the sublimation apparatus.
- Assemble the apparatus, ensuring all joints are well-sealed.
- Evacuate the apparatus using a vacuum pump.
- Start the flow of coolant through the cold finger.
- Gently heat the bottom of the apparatus. The AlI_3 will sublime and deposit as pure crystals on the cold finger.
- Once the sublimation is complete, allow the apparatus to cool to room temperature before slowly reintroducing inert gas to break the vacuum.
- The purified AlI_3 can then be collected from the cold finger in an inert atmosphere.

Experimental Workflow for Stability Analysis

The following diagram outlines a typical workflow for investigating the stability of a reactive compound like **aluminium iodide**.

Workflow for Aluminium Iodide Stability Analysis

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Caption: A generalized workflow for AlI_3 stability studies.

Handling and Safety Considerations

Anhydrous **aluminium iodide** is corrosive and reacts violently with water.[4] It should be handled in a fume hood, and appropriate personal protective equipment, including gloves and safety goggles, should be worn.[8] Due to its air and moisture sensitivity, all manipulations should be carried out under an inert atmosphere using Schlenk line or glovebox techniques.[1]

Disclaimer: This document is intended for informational purposes only and should not be considered a substitute for a thorough risk assessment before handling **aluminium iodide**. Always consult the relevant Safety Data Sheet (SDS) and follow established laboratory safety protocols.

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